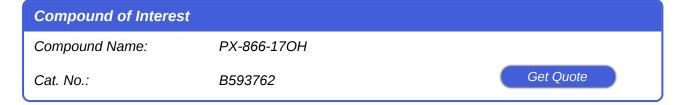


Personal protective equipment for handling PX-866-17OH

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Essential Safety and Handling Guide for PX-866-170H

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial, immediate safety and logistical information for the handling and disposal of **PX-866-17OH**, a potent phosphoinositide 3-kinase (PI3K) inhibitor. Adherence to these procedures is essential to ensure personal safety and maintain a secure laboratory environment.

Hazard Identification and Classification

PX-866-17OH is a potent compound requiring careful handling. Based on data for the related compound PX-866 and general knowledge of PI3K inhibitors, it should be handled as a hazardous substance.[1][2] The following hazards are anticipated:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[1]
- Skin and Eye Irritation: Causes skin irritation and serious eye irritation.
- Sensitization: May cause an allergic skin reaction.[1]
- Long-Term Health Effects: Suspected of causing genetic defects, damaging fertility or the unborn child.[1]





• Environmental Hazards: Harmful to aquatic life with long-lasting effects.[1]

Personal Protective Equipment (PPE)

A comprehensive approach to PPE is mandatory to minimize exposure risk. The following table summarizes the required PPE for handling **PX-866-17OH**.



PPE Category	Item	Specifications and Use
Hand Protection	Chemical-resistant gloves	Nitrile or latex gloves are recommended. Double-gloving is advised, especially for chemotherapy-grade gloves. Inspect gloves for tears or punctures before and during use. Change gloves immediately if contaminated.[3]
Eye Protection	Safety glasses or goggles	Must include side shields to protect against splashes.
Body Protection	Laboratory coat or gown	A disposable, impermeable gown is preferred. If a reusable lab coat is used, it must be professionally laundered and not taken home.[4]
Respiratory Protection	Respirator	An N95 respirator or higher should be used when handling the powdered form of the compound, especially when there is a risk of aerosolization. All respiratory protection must be used in accordance with a comprehensive respiratory protection program.
Face Protection	Face shield	Should be worn in conjunction with safety glasses or goggles, particularly when there is a significant risk of splashes or sprays.

Operational Plan for Safe Handling

A systematic approach to handling **PX-866-17OH** is critical to minimize exposure.



Engineering Controls:

• Fume Hood: All work involving weighing, dissolving, and handling of powdered **PX-866-17OH** must be conducted in a certified chemical fume hood or a biological safety cabinet to prevent inhalation of dust and aerosols.[3]

Procedural Steps:

- Preparation: Before handling, ensure all necessary PPE is correctly donned. Work on a
 disposable absorbent bench protector to contain any potential spills.
- Weighing: Use a dedicated and calibrated scale within the fume hood.
- Dissolving: When dissolving the compound, add the solvent slowly to the powder to avoid splashing. If sonication is required to aid dissolution, ensure the vial is securely capped.
- Handling Solutions: When working with solutions, be mindful of potential splashes and work within the fume hood.
- Post-Handling: After handling, wipe down the work area with an appropriate deactivating solution (if available and validated) or a cleaning agent. Dispose of all contaminated disposable materials as hazardous waste.
- Hygiene: Wash hands and face thoroughly after working with the substance.[5] Do not eat, drink, or smoke in the laboratory.[1]

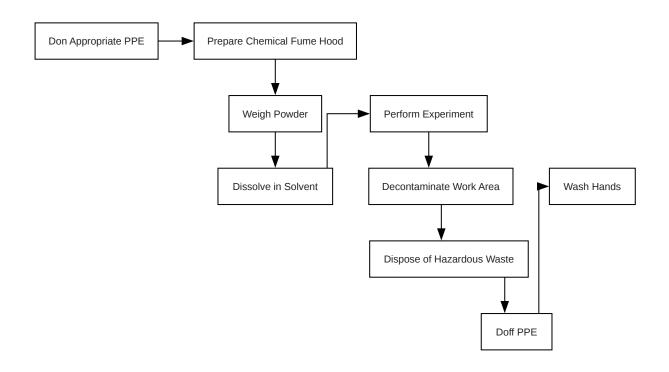
Disposal Plan

All waste materials contaminated with **PX-866-170H** must be treated as hazardous waste.

- Solid Waste: Contaminated PPE (gloves, gowns, etc.), absorbent pads, and empty vials should be collected in a designated, labeled hazardous waste container.
- Liquid Waste: Unused solutions containing PX-866-17OH should be collected in a sealed, labeled hazardous waste container. Do not dispose of down the drain.
- Spill Cleanup: In case of a spill, absorb the material with an inert absorbent, collect it in a sealed container, and dispose of it as hazardous waste.[1]



Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of PX-866-17OH.

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